

4-Nitro-N-phenylbenzenesulfonamide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name:	4-Nitro-N-phenylbenzenesulfonamide
Cat. No.:	B182241

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **4-Nitro-N-phenylbenzenesulfonamide**, a chemical compound of interest in various research and development domains. This document outlines its fundamental molecular characteristics, provides a foundational experimental protocol for its synthesis, and illustrates a potential synthetic workflow.

Core Molecular Data

The fundamental properties of **4-Nitro-N-phenylbenzenesulfonamide** are summarized in the table below, providing a clear reference for researchers.

Property	Value
Molecular Formula	$C_{12}H_{10}N_2O_4S$ [1] [2] [3] [4]
Molecular Weight	278.28 g/mol [1] [4] [5]
CAS Registry Number	1829-81-8 [1]
Physical State	Solid [5]
Appearance	Yellow to pale yellow solid [5]
Boiling Point	461.3 °C at 760 mmHg [5]
Density	1.461 g/cm ³ [5]
Refractive Index	1.656 [5]

Synthesis Protocol: A General Method

The following section details a generalized experimental protocol for the synthesis of **4-Nitro-N-phenylbenzenesulfonamide**. This procedure is based on established principles of sulfonamide synthesis.

Materials:

- 4-Nitrobenzenesulfonyl chloride
- Aniline
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, separatory funnel, etc.)
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve aniline in dichloromethane. Cool the solution in an ice bath.
- Addition of Base: To the cooled solution, add pyridine. Pyridine acts as a base to neutralize the HCl that will be formed during the reaction.
- Addition of Sulfonyl Chloride: Slowly add a solution of 4-nitrobenzenesulfonyl chloride in dichloromethane to the reaction mixture with continuous stirring. The slow addition is crucial to control the exothermic reaction.
- Reaction Monitoring: Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with 1M HCl to remove excess pyridine.
 - Wash with saturated sodium bicarbonate solution to neutralize any remaining acid.
 - Wash with brine to remove any residual water-soluble impurities.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude **4-Nitro-N-phenylbenzenesulfonamide** by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final product.

Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **4-Nitro-N-phenylbenzenesulfonamide**.

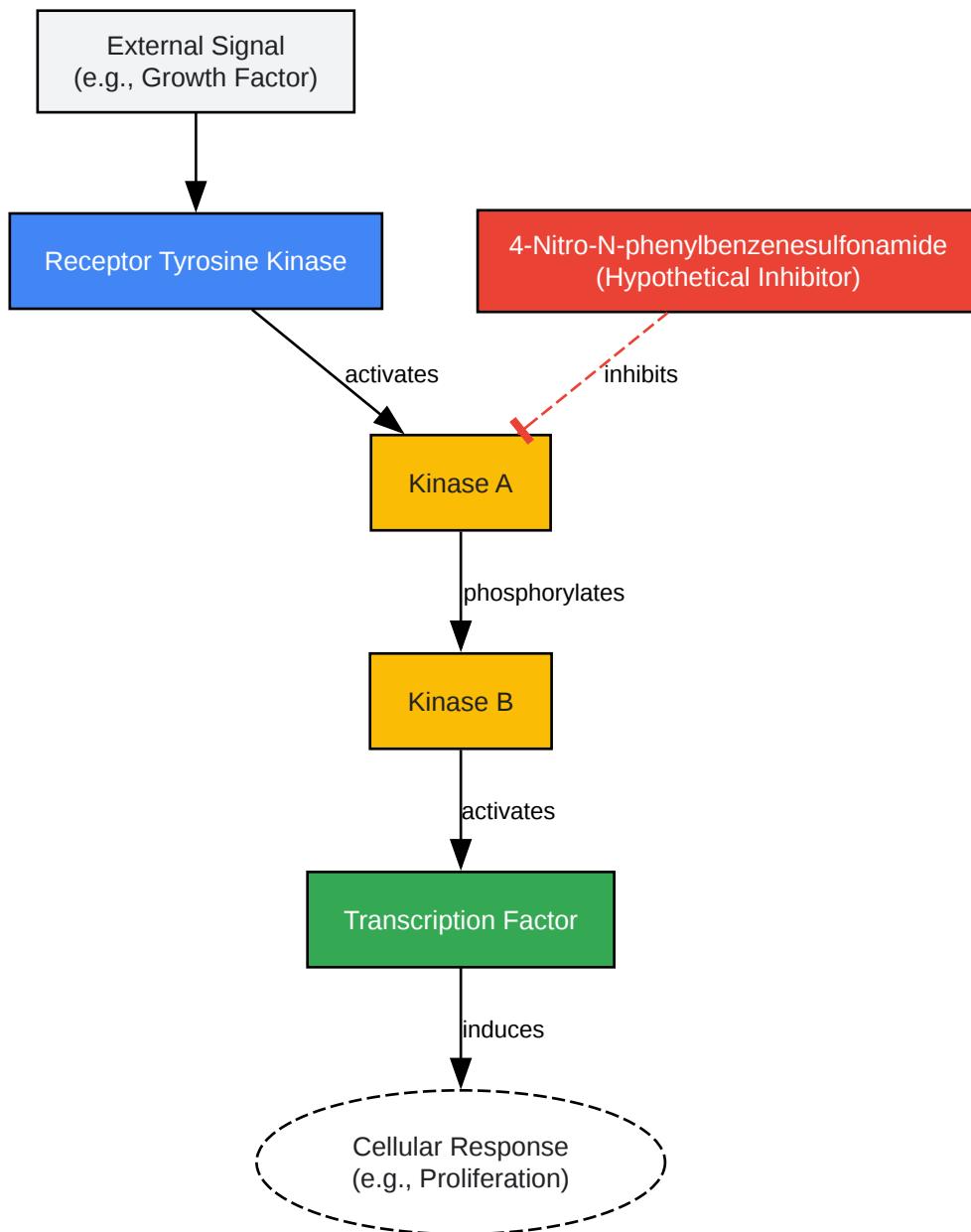


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Caption: Synthesis and purification workflow for **4-Nitro-N-phenylbenzenesulfonamide**.

Potential Signaling Pathway Involvement

While specific signaling pathways involving **4-Nitro-N-phenylbenzenesulfonamide** are not extensively documented in the provided search results, compounds with similar structural motifs (sulfonamides) are known to interact with various biological targets. For illustrative purposes, the following diagram depicts a hypothetical signaling pathway where a sulfonamide-based inhibitor might act.



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Caption: Hypothetical signaling pathway showing potential inhibition by a sulfonamide.

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